

Application Notes and Protocols: Preparation of UK-356618 Stock Solutions

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Compound of Interest

Compound Name: UK 356618

Cat. No.: B1683371

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Audience: Researchers, scientists, and drug development professionals.

Introduction

UK-356618 is a potent and selective inhibitor of matrix metalloproteinase-3 (MMP-3), also known as stromelysin-1.^{[1][2][3]} It demonstrates significantly less potency against other MMPs such as MMP-1, MMP-2, MMP-9, MMP-13, and MMP-14.^{[1][2][3]} Accurate and consistent preparation of UK-356618 stock solutions is crucial for reliable experimental outcomes in research and drug development settings. These application notes provide a detailed protocol for the preparation, storage, and handling of UK-356618 stock solutions.

Chemical Properties and Data

A summary of the key chemical and physical properties of UK-356618 is presented in the table below for easy reference.

Property	Value	Reference
Molecular Weight	557.72 g/mol	[3]
CAS Number	230961-08-7	[1][3]
Appearance	White to light yellow solid	[3]
Purity	>98%	[1]
IC ₅₀ for MMP-3	5.9 nM	[1][2][3]

Stock Solution Preparation Protocol

This protocol details the steps for preparing a high-concentration stock solution of UK-356618.

3.1. Materials and Equipment

- UK-356618 powder
- Dimethyl sulfoxide (DMSO), anhydrous
- 1M Hydrochloric acid (HCl)
- Microcentrifuge tubes or amber glass vials
- Analytical balance
- Vortex mixer
- Ultrasonic water bath
- pH meter or pH indicator strips
- Pipettes and sterile pipette tips
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

3.2. Safety Precautions

- Handle UK-356618 in a well-ventilated area.[\[4\]](#)
- Avoid inhalation of dust and formation of aerosols.[\[4\]](#)
- Wear appropriate PPE, including safety glasses, gloves, and a lab coat, to prevent skin and eye contact.[\[4\]](#)
- In case of contact with eyes, rinse immediately with plenty of water and seek medical advice.[\[4\]](#)
- In case of skin contact, wash off with soap and plenty of water.[\[4\]](#)

3.3. Step-by-Step Protocol

- **Equilibrate:** Before opening, allow the vial of UK-356618 powder to equilibrate to room temperature for at least 60 minutes. This prevents condensation of moisture onto the hygroscopic compound.
- **Weighing:** Accurately weigh the desired amount of UK-356618 powder using an analytical balance. Perform this in a chemical fume hood to minimize inhalation exposure.
- **Solvent Addition:** Add the appropriate volume of anhydrous DMSO to the UK-356618 powder to achieve the desired stock concentration. For example, to prepare a 10 mM stock solution, add 1.7930 mL of DMSO to 10 mg of UK-356618.
- **Dissolution:**
 - Vortex the solution for 1-2 minutes to facilitate dissolution.
 - For complete dissolution, sonicate the solution in an ultrasonic water bath.
 - If necessary, adjust the pH to 2 with 1M HCl to aid solubility.[\[1\]](#)[\[3\]](#) Monitor the pH carefully during this step.
- **Aliquotting:** Once the UK-356618 is completely dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes or amber glass vials. This minimizes freeze-thaw cycles which can degrade the compound.[\[1\]](#)[\[3\]](#)

- Storage: Store the aliquots at the recommended temperatures as detailed in the storage section below.

3.4. Stock Solution Calculation Quick Guide

The following table provides pre-calculated volumes of DMSO needed to prepare common stock concentrations from 1 mg, 5 mg, and 10 mg of UK-356618.[3]

Desired Concentration	Mass of UK-356618 (1 mg)	Mass of UK-356618 (5 mg)	Mass of UK-356618 (10 mg)
1 mM	1.7930 mL	8.9651 mL	17.9301 mL
5 mM	0.3586 mL	1.7930 mL	3.5860 mL
10 mM	0.1793 mL	0.8965 mL	1.7930 mL

Storage and Stability

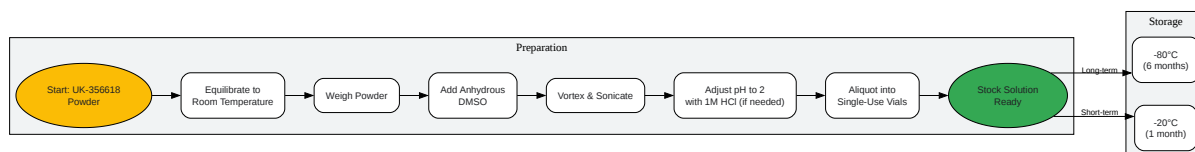
Proper storage is critical to maintain the activity of UK-356618.

Form	Storage Temperature	Stability Period
Solid Powder	-20°C	3 years
Stock Solution in DMSO	-80°C	6 months
Stock Solution in DMSO	-20°C	1 month

Note: It is strongly recommended to use freshly prepared solutions.[2] If storing, ensure vials are tightly sealed to prevent evaporation and contamination.[4]

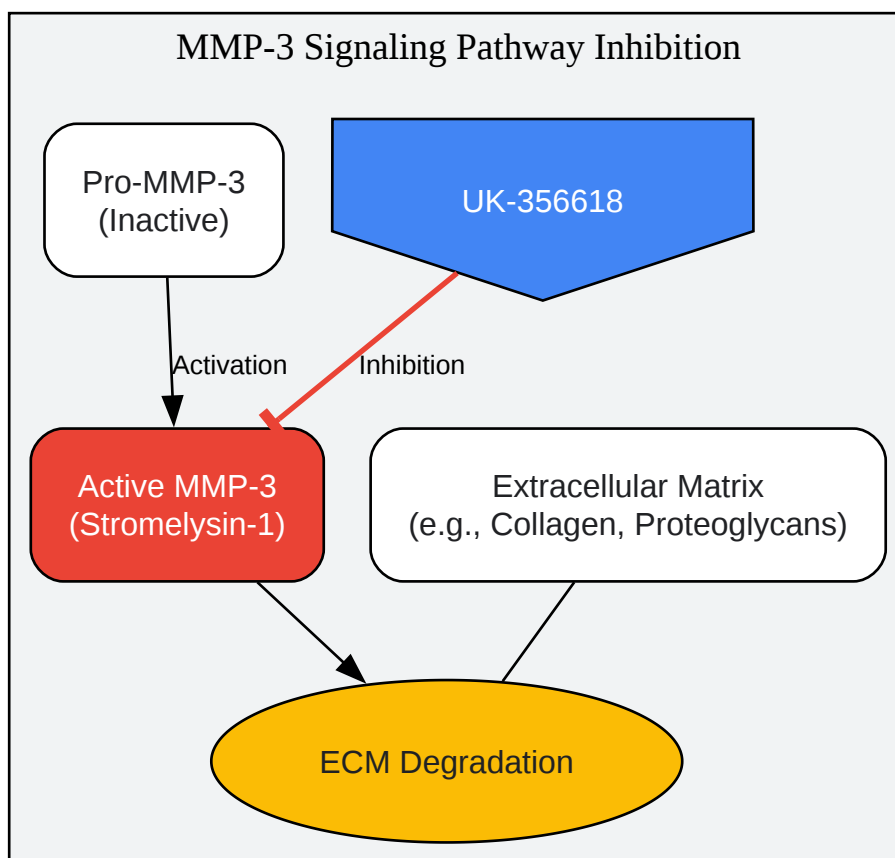
Experimental Workflow and Signaling Pathway

The following diagrams illustrate the experimental workflow for preparing UK-356618 stock solutions and its inhibitory effect on the MMP-3 signaling pathway.



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Caption: Workflow for the preparation and storage of UK-356618 stock solutions.



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Caption: Inhibition of active MMP-3 by UK-356618, preventing extracellular matrix degradation.

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